

Sinapinic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Sinapinic acid*

CAS No.: 530-59-6

Cat. No.: B192393

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An In-depth Examination of its Physicochemical Properties, Biological Activities, and Associated Experimental Protocols

Core Physicochemical Data

Sinapinic acid, a hydroxycinnamic acid derivative, is a naturally occurring phenolic compound found in a variety of plant sources. It is widely utilized in scientific research, notably as a matrix in matrix-assisted laser desorption/ionization (MALDI) mass spectrometry.

Property	Value	Citations
CAS Number	530-59-6	[1]
Molecular Weight	224.21 g/mol	[2][3]
Molecular Formula	C ₁₁ H ₁₂ O ₅	
IUPAC Name	3-(4-hydroxy-3,5-dimethoxyphenyl)prop-2-enoic acid	[3]
Synonyms	Sinapic acid, 3,5-Dimethoxy-4-hydroxycinnamic acid	

Biological Activities and Signaling Pathways

Sinapinic acid exhibits a range of biological activities, including anti-tumor, antioxidant, and anti-inflammatory effects. These activities are attributed to its ability to modulate key cellular signaling pathways.

Anti-Tumor Activity

Sinapinic acid has been shown to possess anti-tumor properties by inducing apoptosis in cancer cells.[4][5] In human colon cancer cells (HT-29), it significantly elevates the levels of cleaved caspase-3 and BAX, key proteins in the apoptotic cascade.[2][6]

HDAC Inhibition

Sinapinic acid acts as a histone deacetylase (HDAC) inhibitor, with an IC₅₀ of 2.27 mM.[4][7] This inhibition leads to an increase in histone acetylation, which can modulate gene expression and induce apoptosis in tumor cells.[8]

Antioxidant and Anti-inflammatory Pathways

Sinapinic acid demonstrates significant antioxidant properties.[1] It has been shown to ameliorate cardiac dysfunction in diabetic rats by modulating the NF-κB and Nrf2/HO-1 signaling pathways.[9] By downregulating the pro-inflammatory NF-κB pathway and

upregulating the antioxidant Nrf2/HO-1 pathway, **sinapinic acid** can mitigate oxidative stress and inflammation.[9]

Experimental Protocols

This section provides detailed methodologies for key experiments related to the biological activities of **sinapinic acid**.

In Vitro HDAC Inhibitory Assay

This protocol assesses the ability of **sinapinic acid** to inhibit HDAC activity.[8]

Materials:

- HeLa cells
- **Sinapinic acid**
- Sodium butyrate (positive control)
- Fluor-de-Lys HDAC activity assay kit
- Microplate spectrofluorometer

Procedure:

- Culture HeLa cells and treat with varying concentrations of **sinapinic acid**, sodium butyrate, or a vehicle control for 6 hours.
- Lyse the cells and collect the nuclear extract.
- Perform the HDAC activity assay according to the manufacturer's instructions, using the nuclear extracts.
- Measure fluorescence with excitation at 360 nm and emission at 460 nm.
- A decrease in fluorescence signal indicates HDAC inhibition.

Antioxidant Activity Assay (DPPH Method)

This protocol determines the free radical scavenging activity of **sinapinic acid**.^[1]^[10]

Materials:

- **Sinapinic acid**
- 1,1-diphenyl-2-picrylhydrazyl (DPPH)
- Methanol
- Spectrophotometer

Procedure:

- Prepare a methanolic solution of DPPH (60 μ M).
- Prepare various concentrations of **sinapinic acid** in methanol.
- Mix equal volumes of the DPPH solution and each **sinapinic acid** solution.
- Incubate the mixtures in the dark for 2 minutes.
- Measure the absorbance at 515 nm.
- Calculate the percentage of DPPH radical scavenging activity.

Cell Viability Assay (XTT Method)

This protocol evaluates the antiproliferative effect of **sinapinic acid** on cancer cell lines.^[2]

Materials:

- HT-29 human colon cancer cells
- **Sinapinic acid**
- XTT assay kit

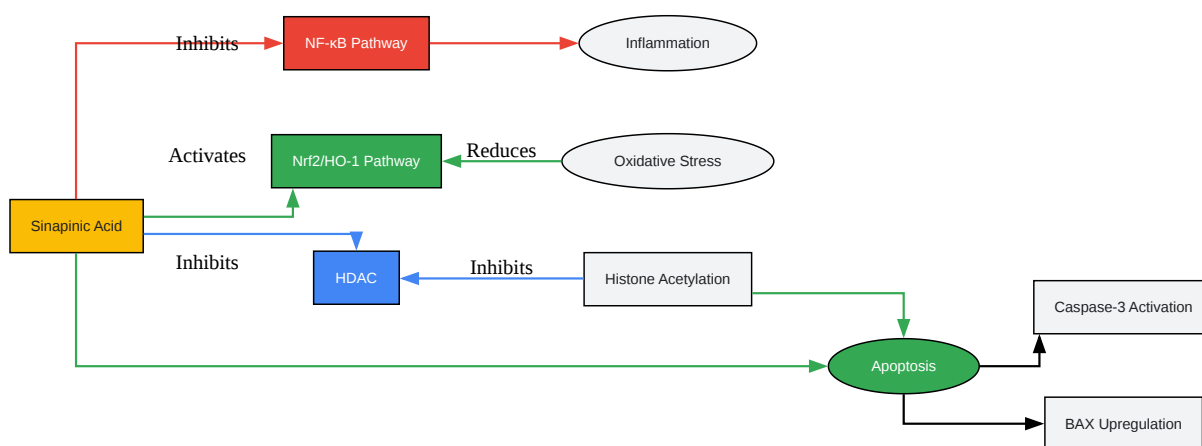
- 96-well plate
- Microplate reader

Procedure:

- Seed HT-29 cells in a 96-well plate and allow them to adhere.
- Treat the cells with various concentrations of **sinapinic acid** for 24 hours.
- Add the XTT reagent to each well and incubate according to the manufacturer's instructions.
- Measure the absorbance at the appropriate wavelength using a microplate reader.
- Determine the IC50 value, which is the concentration of **sinapinic acid** that inhibits cell growth by 50%.

Diagrams

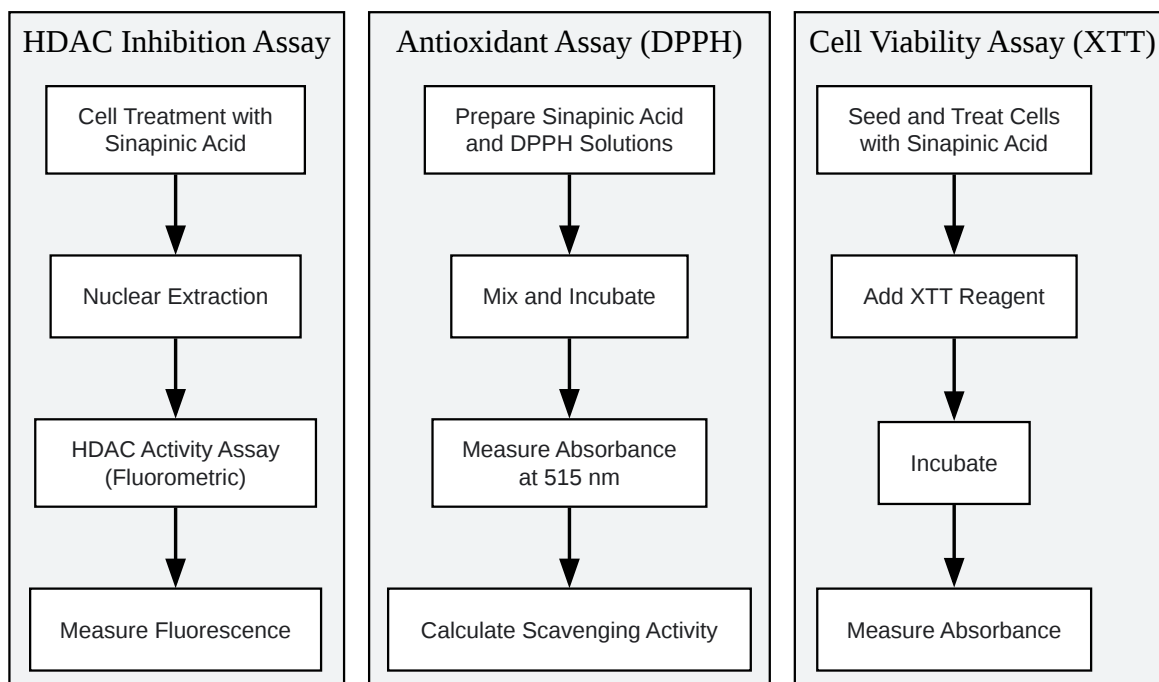
Signaling Pathways



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Caption: Signaling pathways modulated by **sinapinic acid**.

Experimental Workflows



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Caption: Workflow diagrams for key experimental protocols.

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References

- 1. files.core.ac.uk [files.core.ac.uk]

- [2. cdnsciencepub.com \[cdnsciencepub.com\]](#)
- [3. selleckchem.com \[selleckchem.com\]](#)
- [4. pubcompare.ai \[pubcompare.ai\]](#)
- [5. glpbio.com \[glpbio.com\]](#)
- [6. Anticancer activity of sinapic acid by inducing apoptosis in HT-29 human colon cancer cell line - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. abmole.com \[abmole.com\]](#)
- [8. Histone deacetylase \(HDAC\) inhibitory and antiproliferative activities of phenolic-rich extracts derived from the rhizome of Hydnophytum formicarum Jack.: sinapinic acid acts as HDAC inhibitor - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Sinapic acid ameliorates cardiac dysfunction and cardiomyopathy by modulating NF-κB and Nrf2/HO-1 signaling pathways in streptozocin induced diabetic rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. Selective Extraction of Sinapic Acid Derivatives from Mustard Seed Meal by Acting on pH: Toward a High Antioxidant Activity Rich Extract \[mdpi.com\]](#)
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